

Leptin (93-105) human solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Leptin (93-105), human*

Cat. No.: *B15598952*

[Get Quote](#)

Technical Support Center: Leptin (93-105) Human

Welcome to the technical support center for Human Leptin (93-105). This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and use of this peptide fragment. Below you will find troubleshooting guides and frequently asked questions (FAQs) to support your experimental success.

Frequently Asked Questions (FAQs)

Q1: What is Leptin (93-105) human?

A1: Leptin (93-105) is a 13-amino acid fragment of the full-length 167-amino acid human leptin protein.^{[1][2][3]} Leptin is a hormone primarily produced by adipose tissue that plays a key role in regulating energy balance, appetite, and metabolism.^{[1][2][3][4]} The (93-105) fragment is a subject of research for its potential biological activities.

Q2: What is the amino acid sequence and molecular weight of Leptin (93-105) human?

A2:

- Sequence: Asn-Val-Ile-Gln-Ile-Ser-Asn-Asp-Leu-Glu-Asn-Leu-Arg (NVIQISNDLENLR)^{[1][5]}

- Molecular Formula: C₆₄H₁₁₀N₂₀O₂₃[1][5]
- Molecular Weight: Approximately 1527.7 g/mol [1][5][6]

Q3: What is the isoelectric point (pI) of Leptin (93-105) human?

A3: The experimentally determined isoelectric point (pI) of Leptin (93-105) is 4.4.[7] This acidic pI indicates that the peptide carries a net negative charge at physiological pH (around 7.4) and will be more soluble in basic solutions.

Troubleshooting Guides

Solubility Issues

Problem: I am having difficulty dissolving my lyophilized Leptin (93-105) peptide.

Solutions:

The solubility of Leptin (93-105) is influenced by the solvent, pH, and concentration. Due to its acidic isoelectric point (pI = 4.4), solubility in aqueous buffers is pH-dependent.

Recommended Solvents and Protocols:

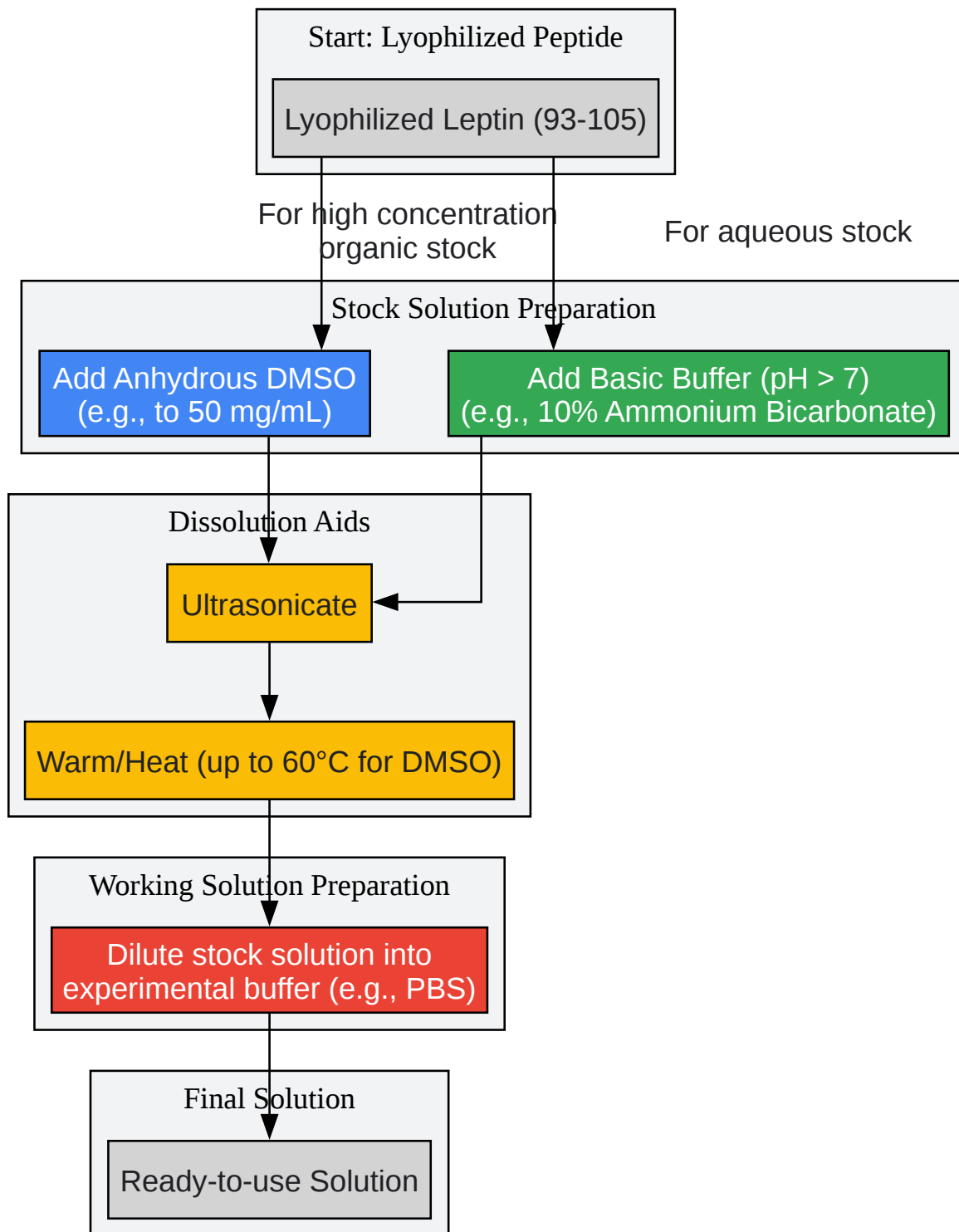
- Organic Solvents (for stock solutions):
 - Dimethyl Sulfoxide (DMSO): This is a common solvent for creating high-concentration stock solutions.
 - Protocol for 50 mg/mL in DMSO:
 - Add the appropriate volume of newly opened, anhydrous DMSO to the lyophilized peptide.
 - To aid dissolution, utilize ultrasonication.
 - Gentle warming and heating up to 60°C can also be applied.[1] Note: Hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product.[1]
- Aqueous Buffers (for working solutions):

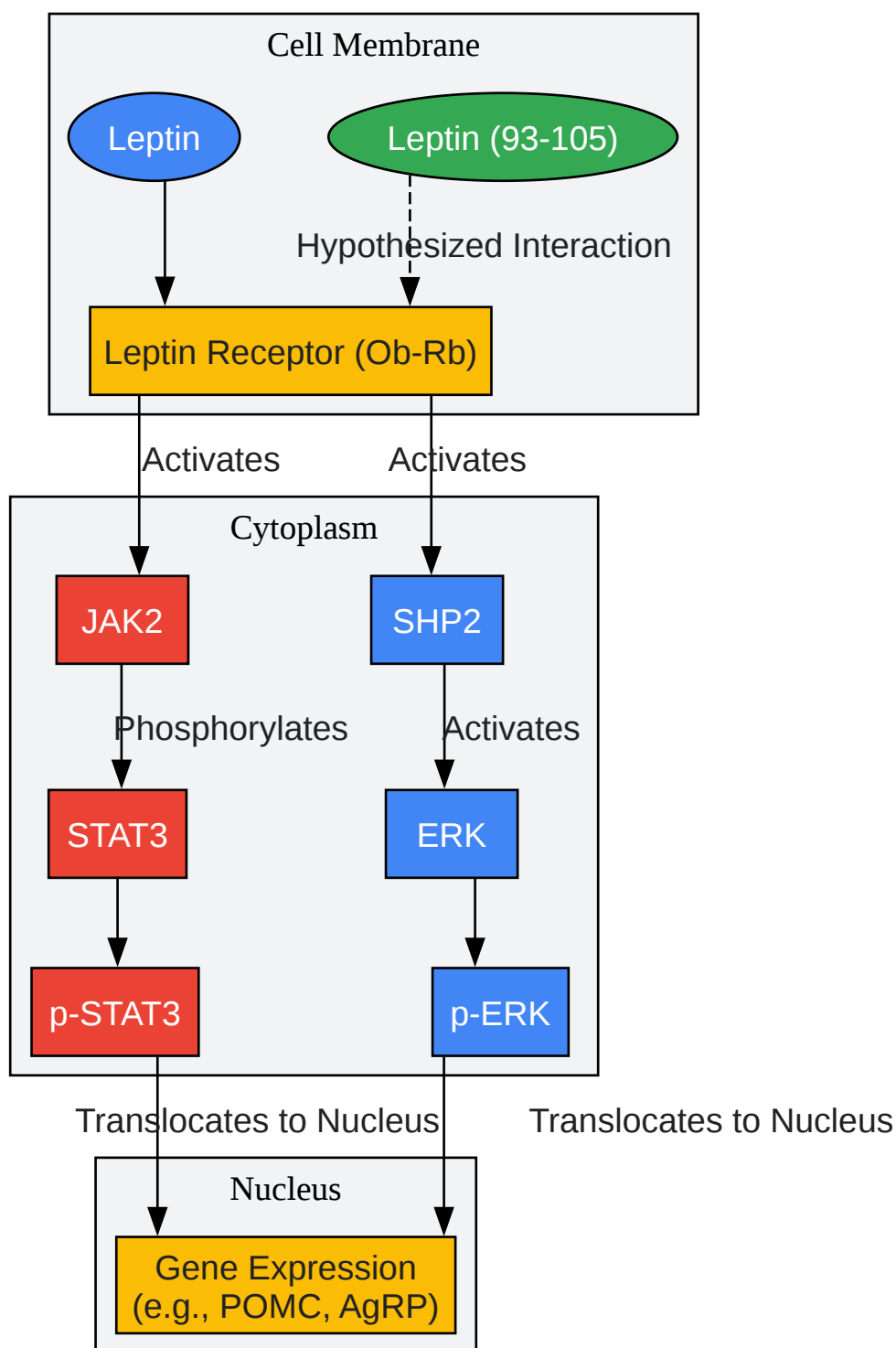
- Due to its acidic pI of 4.4, Leptin (93-105) is more soluble in basic buffers (pH > 4.4).
- For dissolution in aqueous buffers, it is recommended to use a buffer with a pH above its pI. A buffer at pH 7-8 would be a suitable starting point.
- If solubility issues persist in neutral buffers, consider preparing the stock solution in a small amount of basic buffer (e.g., 10% ammonium bicarbonate) before diluting to the final concentration in your experimental buffer.[\[8\]](#)

Solubility Data Summary Table:

Solvent	Maximum Reported Concentration	Protocol Notes
DMSO	50 mg/mL (32.73 mM)	Requires ultrasonication, warming, and heating to 60°C. Use of new, anhydrous DMSO is critical. [1]
Aqueous Buffers	Data not available (qualitatively described as soluble)	Solubility is pH-dependent due to an acidic pI of 4.4. Use buffers with pH > 4.4 for better solubility.

Workflow for Reconstituting Lyophilized Leptin (93-105):





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Leptin (93-105), human - 1 mg [anaspec.com]
- 4. LEPTIN (93-105) (HUMAN) | 200436-43-7 [amp.chemicalbook.com]
- 5. cpcscientific.com [cpcscientific.com]
- 6. Leptin (93-105) (human) | C₆₄H₁₁₀N₂₀O₂₃ | CID 102214966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Combining Isoelectric Point-Based Fractionation, Liquid Chromatography and Mass Spectrometry to Improve Peptide Detection and Protein Identification - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- To cite this document: BenchChem. [Leptin (93-105) human solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598952#leptin-93-105-human-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com